

# literature review on dihydroxy-piperazinedipropanesulfonic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1,4-Piperazinedipropanesulfonic acid, beta1,beta4-dihydroxy-*

Cat. No.: *B1630553*

[Get Quote](#)

## Dihydroxy-piperazinedipropanesulfonic Acid: A Technical Review

### Introduction

Dihydroxy-piperazinedipropanesulfonic acid, commonly known as POPSO, is a zwitterionic biological buffer. Its chemical structure features a central piperazine ring with two dihydroxypropanesulfonic acid side chains. This configuration imparts specific chemical and biological properties that make it useful in a variety of research and industrial applications. This technical guide provides a comprehensive review of the available literature on POPSO, focusing on its chemical properties, biological activities, and the experimental methods used to characterize it.

## Chemical and Physical Properties

POPSO is a white crystalline powder with high solubility in water. Its zwitterionic nature allows it to be an effective pH buffer in the physiological range. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Reference
IUPAC Name	2-hydroxy-3-[4-(2-hydroxy-3-sulfopropyl)piperazin-1-yl]propane-1-sulfonic acid	[1]
Synonyms	POPSO, Piperazine-1,4-bis(2-hydroxypropanesulfonic acid)	[1]
CAS Number	68189-43-5	[1][2][3][4][5]
Molecular Formula	C10H22N2O8S2	[1][3]
Molecular Weight	362.4 g/mol	[1]
Appearance	White powder	[3]
Working pH Range	7.2 - 8.5	[2]

## Biological Activities

The primary documented biological activities of POPSO revolve around its interaction with cellular transport mechanisms and its effects on metal ion toxicity.

### Inhibition of Anion Uniport

POPSO has been identified as an inhibitor of anion uniport across the inner mitochondrial membrane.[2] This inhibitory effect is particularly noted for the chloride uniport. The inhibition of this transport mechanism can have significant implications for mitochondrial function and cellular homeostasis.

### Enhancement of Copper Toxicity

In addition to its effects on mitochondria, POPSO has been observed to enhance the uptake and toxicity of copper in the alga *Amphidinium carterae*. [2] This suggests that the buffer can interact with metal ions and influence their bioavailability and biological impact.

### Other Applications

Due to its low toxicity and high solubility, POPSO is also utilized in pharmaceutical formulations to improve the stability and solubility of active pharmaceutical ingredients.[3] Furthermore, it has found applications in water treatment processes for the removal of heavy metals.[3]

## Quantitative Data

The inhibitory effect of POPSO on anion uniport has been quantified, as shown in Table 2.

Biological Target	Activity	Value	Reference
Chloride Uniport (Mitochondrial Inner Membrane)	IC50	24 mM	[2]

## Experimental Protocols

Detailed experimental protocols for the biological characterization of POPSO are not extensively available in the public domain. However, based on the available literature, a summary of the methodology used to assess its impact on anion uniport is provided below.

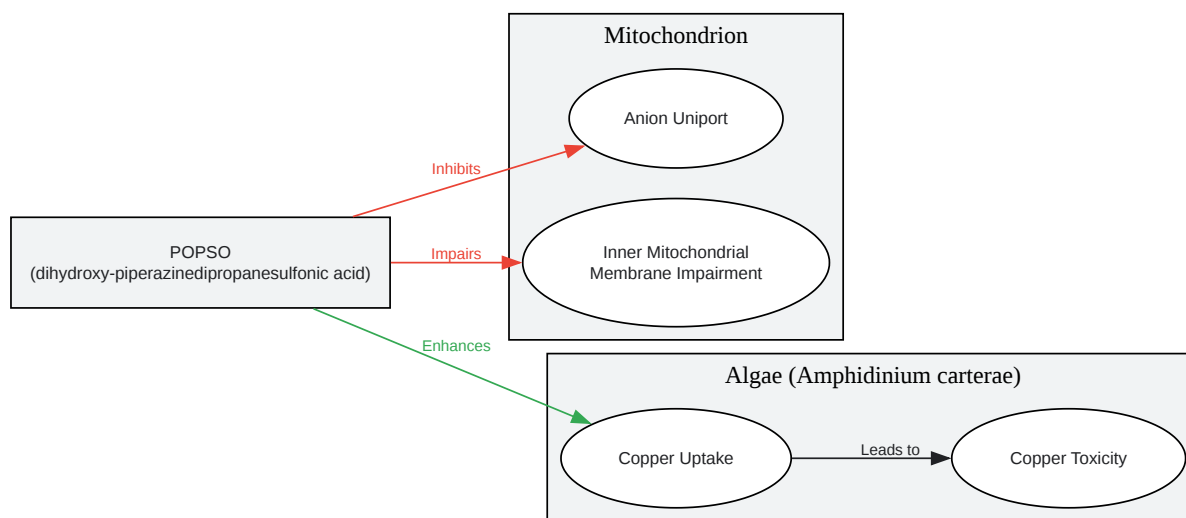
### Anion Uniport Inhibition Assay (Summary)

The effect of POPSO on anion uniport across the inner mitochondrial membrane was investigated using a light scattering technique.[2] This method relies on measuring the passive osmotic swelling of isolated rat liver mitochondria. Changes in mitochondrial volume due to the influx of anions and water are detected as changes in light scattering. The rate of swelling provides a measure of the anion transport rate. The assay would involve isolating mitochondria, suspending them in a buffered medium containing POPSO at various concentrations, and initiating osmotic swelling by adding a salt of the anion of interest (e.g., KCl for chloride uniport). The change in light scattering over time is then monitored using a spectrophotometer or a dedicated light scattering instrument.

It is important to note that this is a summary based on an abstract of the primary literature. For a detailed, reproducible protocol, consultation of the full research article is recommended.

## Biological Effects of POPSO

The known biological effects of dihydroxy-piperazinedipropenesulfonic acid (POPSO) are summarized in the following diagram.



[Click to download full resolution via product page](#)

Caption: Biological effects of POPSO.

## Synthesis

A detailed, publicly available experimental protocol for the synthesis of dihydroxy-piperazinedipropenesulfonic acid was not identified in the course of this literature review.

## Conclusion

Dihydroxy-piperazinedipropenesulfonic acid (POPSO) is a zwitterionic buffer with documented biological activities, including the inhibition of mitochondrial anion uniport and the enhancement of copper toxicity in algae. While its chemical and physical properties are well-defined, detailed experimental protocols and information on its synthesis are not readily available in the public

domain. Further research is warranted to fully elucidate its mechanisms of action and explore its potential applications in drug development and environmental science.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The effect of pH on chronic copper toxicity to *Ceriodaphnia dubia* within its natural pH niche - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effect of buffers and osmolality on anion uniport across the mitochondrial inner membrane - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. US3954767A - Piperazine salts of 2,5-dihydroxy benzene sulfonic acid mono- and diesters - Google Patents [patents.google.com]
- 4. POSO BUFFER FOR BIOCHEMISTRY | Marine Chemicals, Tank Cleaning Chemicals, Water Chemicals Products, Cooling Water Treatment Chemicals [rx-sol.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [literature review on dihydroxy-piperazinedipropenesulfonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630553#literature-review-on-dihydroxy-piperazinedipropenesulfonic-acid]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)